

Analytical methods for "Methyl 2-(morpholin-2-yl)acetate" characterization

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Compound of Interest

Compound Name: Methyl 2-(morpholin-2-yl)acetate

CAS No.: 473269-88-4

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An In-Depth Technical Guide to the Analytical Characterization of **Methyl 2-(morpholin-2-yl)acetate**

A Comparative Guide for Drug Development Professionals

As a key chiral building block in medicinal chemistry, particularly for synthesizing novel therapeutics, the structural integrity and purity of **Methyl 2-(morpholin-2-yl)acetate** are paramount.^{[1][2]} This guide provides a comprehensive comparison of the primary analytical methods for its characterization, offering not just protocols but the strategic reasoning behind their application. As Senior Application Scientists, our goal is to empower researchers to select and execute the most effective analytical strategies for quality control and structural verification.

The subject of this guide is **Methyl 2-(morpholin-2-yl)acetate**, an organic compound with the molecular formula $C_7H_{13}NO_3$ and a molecular weight of 159.18 g/mol.^{[1][3]} Its structure contains a secondary amine and an ether within a morpholine ring, an ester functional group, and a chiral center, all of which dictate the optimal analytical approaches.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint for Structural Elucidation

Expertise & Experience: NMR spectroscopy stands as the definitive method for the unambiguous determination of a molecule's covalent structure. For a compound like **Methyl 2-(morpholin-2-yl)acetate**, with its distinct proton and carbon environments, NMR provides a detailed atomic-level map, confirming connectivity and stereochemistry. It is the gold standard for absolute structural confirmation.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in a 5 mm NMR tube. The choice of solvent is critical; CDCl_3 is often a good starting point for moderately polar organic molecules.
- **Instrument Setup:** Utilize a 400 MHz (or higher) spectrometer for optimal resolution.
- **^1H NMR Acquisition:** Acquire a standard proton spectrum. Typical parameters include a 30° pulse angle, a 1-2 second relaxation delay, and 16-32 scans for a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum. Due to the lower natural abundance of ^{13}C , more scans (~1024 or more) and a longer relaxation delay may be necessary.

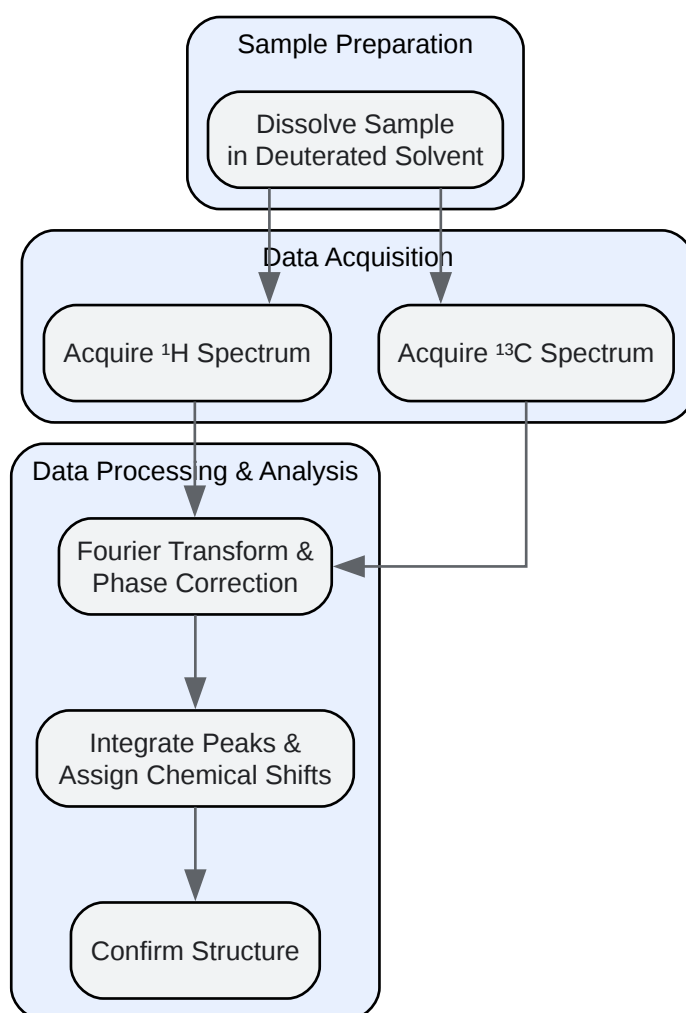
Anticipated Data & Interpretation

The chemical shifts in NMR are highly sensitive to the electronic environment of each nucleus. Based on the structure, we can predict the following signals:

Assignment (¹ H NMR)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
-OCH ₃ (Ester)	3.6 - 3.8	Singlet (s)	3H	Protons on a methyl group attached to an electronegative oxygen of an ester.
-CH ₂ -COO- (Acetate)	2.5 - 2.8	Doublet of Doublets (dd)	2H	Methylene protons adjacent to the chiral center and the carbonyl group.
Morpholine Ring Protons	2.7 - 4.0	Multiplets (m)	7H	Complex, overlapping signals due to the non-equivalent axial and equatorial positions and ring flipping. [4]
-NH- (Amine)	1.5 - 2.5	Broad Singlet (br s)	1H	The proton on the nitrogen; its shift and appearance can vary with concentration and solvent.

Assignment (^{13}C NMR)	Predicted Chemical Shift (δ , ppm)	Rationale
C=O (Ester)	170 - 175	Carbonyl carbon of the ester functional group.
-OCH ₃ (Ester)	51 - 53	Methyl carbon of the ester.
Morpholine Ring Carbons	45 - 75	Carbons within the morpholine ring, influenced by the adjacent N and O atoms.
-CH ₂ -COO- (Acetate)	38 - 42	Methylene carbon adjacent to the carbonyl.

NMR Analysis Workflow



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Caption: Workflow for NMR-based structural characterization.

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Expertise & Experience: Mass spectrometry is an indispensable tool for confirming the molecular weight of a compound with high accuracy. For drug development, where impurities can be isomeric, confirming the exact mass provides a critical layer of validation. Electrospray Ionization (ESI) is the preferred technique for a polar molecule like this, as it is a soft ionization method that typically keeps the molecule intact.

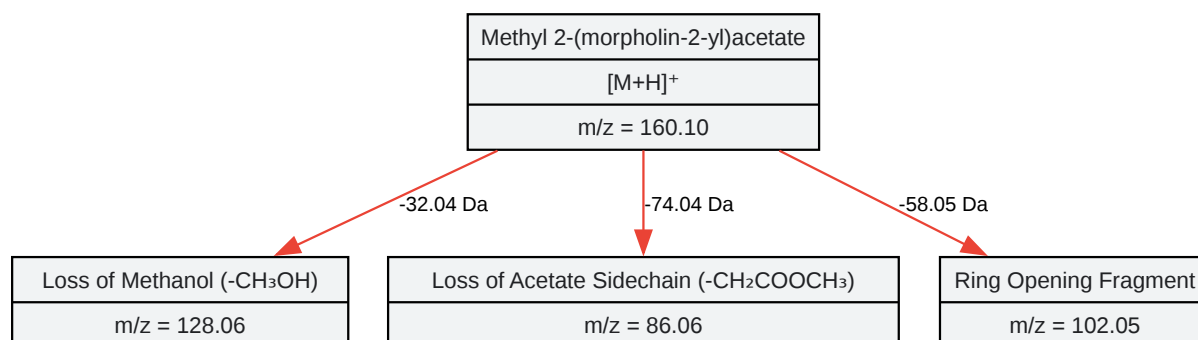
Experimental Protocol: LC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~10-100 µg/mL) in a solvent compatible with the HPLC mobile phase, such as methanol or acetonitrile/water.
- **Chromatography (Optional but Recommended):** Use a standard reversed-phase HPLC method (see Section 3) to introduce the sample into the mass spectrometer. This ensures that the analysis is performed on a purified peak.
- **MS Acquisition (Positive ESI Mode):**
 - **Ion Source:** Electrospray Ionization (ESI), positive mode. The secondary amine is readily protonated.
 - **Analyzer:** A high-resolution mass spectrometer (e.g., Time-of-Flight, TOF, or Orbitrap) is ideal for accurate mass measurement.
 - **Full Scan:** Acquire a full scan spectrum (e.g., m/z 50-500) to detect the protonated parent molecule.
 - **Tandem MS (MS/MS):** Isolate the parent ion and subject it to collision-induced dissociation (CID) to generate characteristic fragment ions for structural confirmation. This is a self-validating step; the fragments must be consistent with the proposed structure.

Anticipated Data & Interpretation

- **Parent Ion:** The primary ion observed will be the protonated molecule, $[M+H]^+$.
 - **Molecular Formula:** $C_7H_{13}NO_3$
 - **Exact Mass:** 159.08954 Da^[3]
 - **Expected $[M+H]^+$ m/z:** 160.09682 Da^[5]
- **Fragmentation Pattern:** The fragmentation is driven by the most labile bonds and the charge site (the protonated amine). The proposed pathway provides a blueprint for interpreting the MS/MS spectrum.

Proposed MS/MS Fragmentation Pathway



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Caption: Proposed fragmentation of protonated **Methyl 2-(morpholin-2-yl)acetate**.

High-Performance Liquid Chromatography (HPLC): The Standard for Purity Assessment

Expertise & Experience: HPLC is the cornerstone of purity analysis in the pharmaceutical industry. Its ability to separate the target compound from starting materials, byproducts, and degradants is unmatched. For a basic compound like **Methyl 2-(morpholin-2-yl)acetate**, a reversed-phase method with an acidic modifier is crucial for achieving sharp, symmetrical peaks, which are essential for accurate quantification.

Experimental Protocol: Reversed-Phase HPLC

This protocol is a robust starting point, adapted from established methods for similar polar, basic compounds.^[6]

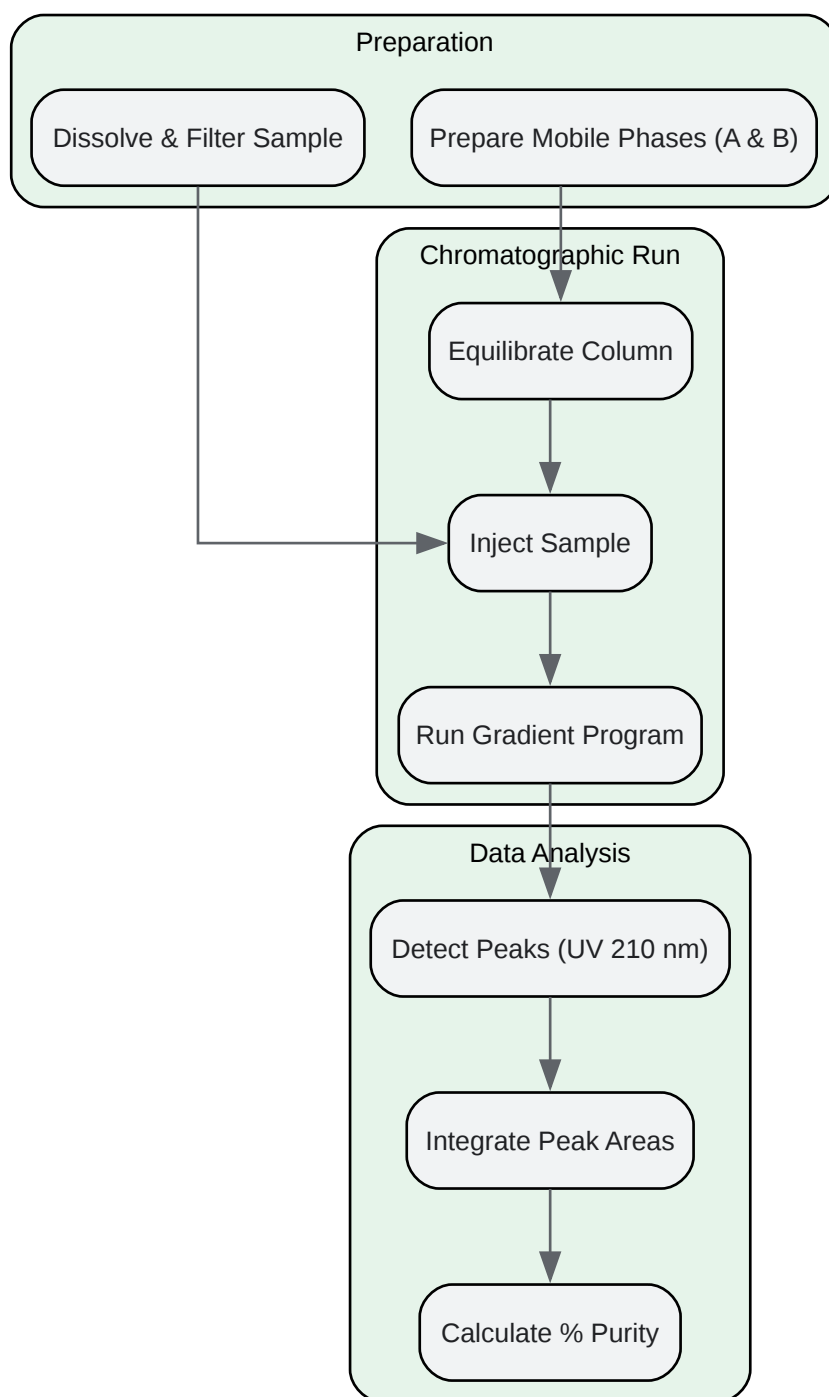
- **Sample Preparation:** Accurately weigh and dissolve the sample in the mobile phase starting condition (e.g., 95% Mobile Phase A) to a concentration of ~0.5-1.0 mg/mL. Filter through a 0.45 µm syringe filter.
- **Chromatographic Conditions:**
 - Column: C18, 5 µm, 4.6 x 250 mm.

- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
- Rationale for TFA: The acidic TFA acts as an ion-pairing agent, protonating the secondary amine and masking residual silanol groups on the column, which prevents peak tailing and improves resolution.[6]
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm. The molecule lacks a strong chromophore, so detection at a low wavelength is necessary.
- Column Temperature: 30 °C.

Anticipated Data & Interpretation

- Chromatogram: A successful analysis will yield a sharp, primary peak corresponding to **Methyl 2-(morpholin-2-yl)acetate** at a specific retention time (t_r).
- Purity Calculation: Purity is determined by the area percent method. The area of the main peak is divided by the total area of all peaks in the chromatogram. For regulatory purposes, this method must be validated for linearity, accuracy, and precision.[7]

HPLC Analysis Workflow



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- [3. Methyl 2-\(morpholin-2-yl\)acetate | C7H13NO3 | CID 12150106 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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